

Personal protective equipment for handling 2-Ethyl-5-methylpyrazine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Ethyl-5-methylpyrazine**

Cat. No.: **B082492**

[Get Quote](#)

Essential Safety and Handling Guide for 2-Ethyl-5-methylpyrazine

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Ethyl-5-methylpyrazine**. Adherence to these procedures is vital for ensuring personal and laboratory safety.

Personal Protective Equipment (PPE)

To minimize exposure and ensure safety when handling **2-Ethyl-5-methylpyrazine**, the following personal protective equipment is mandatory.[\[1\]](#)

PPE Category	Item	Standard
Eye/Face Protection	Chemical safety goggles or eyeglasses with side shields. [1]	Conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[1][2]
Skin Protection	Chemically resistant gloves (e.g., Nitrile rubber) and a standard laboratory coat.[1]	Gloves must comply with EU Directive 89/686/EEC and the EN 374 standard.[2]
Respiratory Protection	Generally not required with adequate ventilation.[1] If ventilation is insufficient, a NIOSH-approved respirator with a suitable filter is recommended.[1][2]	Conforming to OSHA 29 CFR 1910.134 or European Standard EN 149.[1]

Hazard Information

2-Ethyl-5-methylpyrazine is classified with the following hazards:

- Physical Hazards: Flammable liquid and vapor.[3][4]
- Health Hazards: Harmful if swallowed[3][4][5], causes skin and serious eye irritation[4], and may cause respiratory irritation.[4]

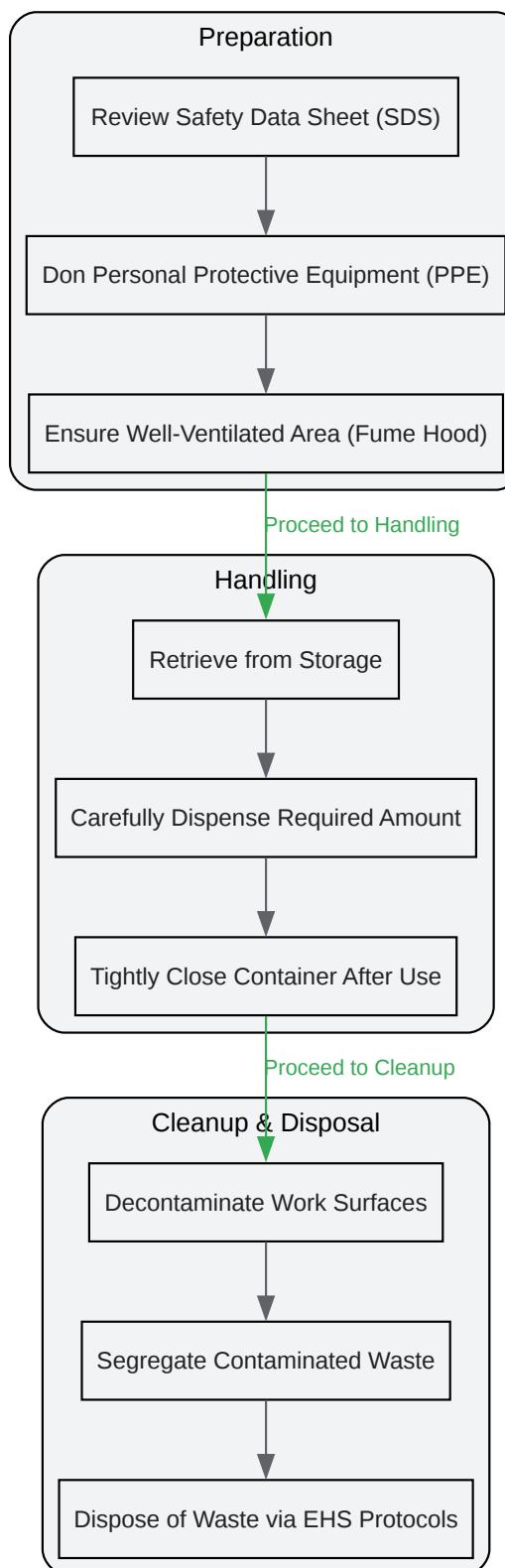
Quantitative Data

Below is a summary of key physical and chemical properties for **2-Ethyl-5-methylpyrazine**.

Property	Value
Flash Point	58.89 °C (138.00 °F)[5] / 63°C[2]
Boiling Point	170.8°C at 760 mmHg[2]
Specific Gravity	0.96400 @ 25.00 °C[5]
Vapor Pressure	1.92 mmHg[2]

Operational Plan: Step-by-Step Handling Procedure

A systematic workflow is essential for the safe handling of **2-Ethyl-5-methylpyrazine**, from initial preparation to final disposal.

[Click to download full resolution via product page](#)

A step-by-step workflow for the safe handling of **2-Ethyl-5-methylpyrazine**.

Disposal Plan

Proper disposal of **2-Ethyl-5-methylpyrazine** is critical to prevent environmental contamination and ensure regulatory compliance.

Key Disposal Steps:

- Waste Segregation: All waste containing **2-Ethyl-5-methylpyrazine** must be collected in a dedicated and clearly labeled hazardous waste container.[\[1\]](#) Do not mix with other waste streams unless explicitly approved by your institution's Environmental Health and Safety (EHS) department.[\[1\]](#)
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and identify the contents as "**2-Ethyl-5-methylpyrazine**."
- Storage: Store the sealed waste container in a designated, cool, and well-ventilated area, away from ignition sources.
- Disposal: Arrange for collection by a licensed hazardous waste contractor, following your institution's specific procedures for chemical waste disposal.[\[2\]](#) All disposal activities must comply with local, state, and federal environmental protection and waste disposal legislation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. 2-Ethyl-5-methylpyrazine | C7H10N2 | CID 25915 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. synerzine.com [synerzine.com]
- 5. 2-ethyl-5(or6)-methyl pyrazine, 36731-41-6 [thegoodscentscompany.com]

- To cite this document: BenchChem. [Personal protective equipment for handling 2-Ethyl-5-methylpyrazine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b082492#personal-protective-equipment-for-handling-2-ethyl-5-methylpyrazine>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com